

Application Notes and Protocols: Preparation of Direct Red 239 Solutions

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Compound of Interest

Compound Name: Direct red 239

Cat. No.: B15291619

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the preparation of **Direct Red 239** solutions for research and development applications. It includes detailed protocols, safety information, and material properties to ensure accurate and safe handling of this compound.

Material Properties and Data

Direct Red 239 is a diazo dye that appears as a red-brown powder.^{[1][2]} It is essential to understand its physical and chemical properties for accurate solution preparation and safe handling.

Property	Value	References
Appearance	Red-brown powder	[1] [2]
Molecular Weight	~1060.88 g/mol	
Solubility in Water	Soluble, yields a yellow-light red solution	[1] [3]
Other Solvents	Soluble in DMF and chloroform. [1] [3] Insoluble in butanol and acetone. [1] [3]	[1] [3]
Storage	Store in a cool, dry, well-ventilated area away from direct sunlight. Keep container tightly closed.	

Safety Precautions and Handling

Direct Red 239 may cause eye and skin irritation.[\[4\]](#) It is also irritating to the mucous membranes and upper respiratory tract.[\[4\]](#) Adherence to safety protocols is crucial.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical safety goggles, gloves, and a lab coat.[\[4\]](#)
- Ventilation: Work in a well-ventilated area or under a chemical fume hood to minimize inhalation of dust.[\[4\]](#)
- Handling: Avoid generating dust.[\[4\]](#) Wash hands thoroughly after handling.
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes.[\[4\]](#)
 - Skin: Wash with soap and water.[\[4\]](#)
 - Ingestion: If conscious, give 2-4 cupfuls of milk or water.[\[4\]](#)

- Inhalation: Move to fresh air.[\[4\]](#)

Experimental Protocol: Preparation of an Aqueous Direct Red 239 Solution

This protocol outlines the steps to prepare a stock solution of **Direct Red 239** in water. The concentration can be adjusted by modifying the mass of the solute.

3.1. Materials and Equipment

- **Direct Red 239** powder
- Distilled or deionized water
- Volumetric flask
- Beaker
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper or boat
- Analytical balance

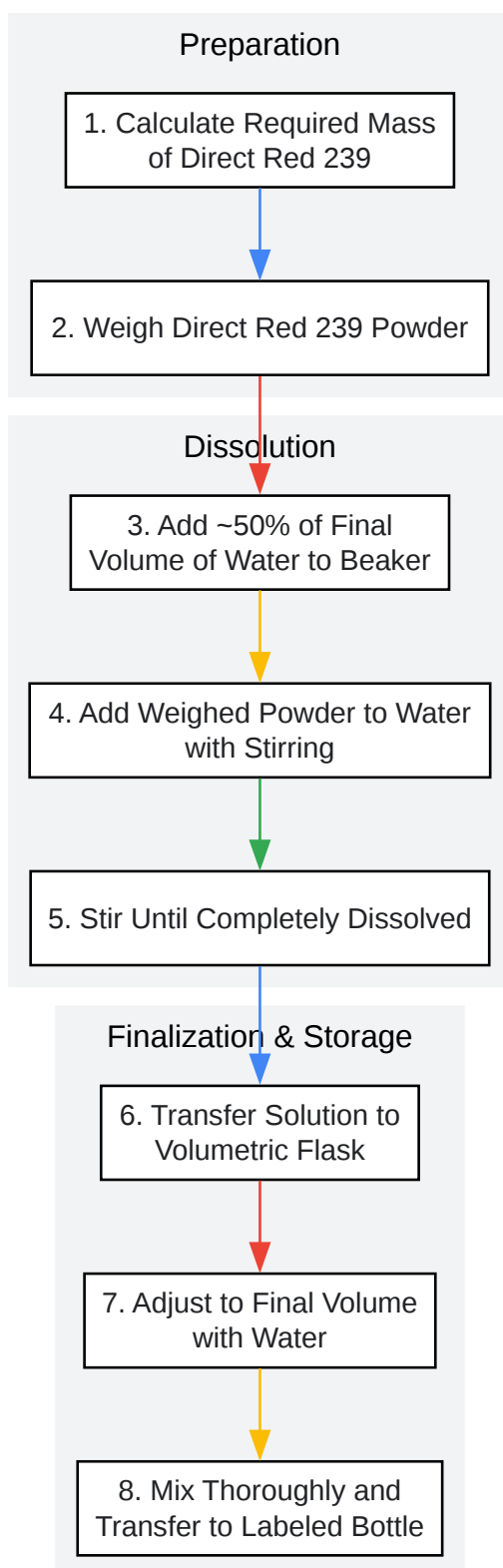
3.2. Step-by-Step Procedure

- Calculate the required mass of **Direct Red 239**.
 - Use the formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for a 1 mM, 100 mL solution:
 - $\text{Mass} = 0.001 \text{ mol/L} \times 0.1 \text{ L} \times 1060.88 \text{ g/mol} = 0.106 \text{ g}$
- Weigh the **Direct Red 239** powder.

- Place a weighing boat on the analytical balance and tare it.
- Carefully weigh the calculated mass of the powder using a spatula.
- Dissolve the powder.
 - Add approximately half of the final desired volume of distilled water to a beaker.
 - Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
 - Slowly add the weighed **Direct Red 239** powder to the water while stirring.
 - Continue stirring until the powder is completely dissolved. The solution should appear as a yellow-light red color.^{[1][3]}
- Adjust the final volume.
 - Carefully transfer the dissolved solution from the beaker to a volumetric flask of the appropriate size.
 - Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure all the dye is transferred.
 - Add distilled water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Mix and Store.
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
 - Transfer the solution to a properly labeled storage bottle.
 - Store in a cool, dark, and dry place.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Direct Red 239** solution.



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Caption: Workflow for **Direct Red 239** Solution Preparation.

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